

# 3-Hexene structural isomers and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

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|----------------|-----------|
| Compound Name: | 3-Hexene  |
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An In-Depth Technical Guide to the Structural Isomers and Properties of **3-Hexene**

## Introduction

**3-Hexene**, a hydrocarbon with the chemical formula  $C_6H_{12}$ , is an alkene featuring a carbon-carbon double bond between the third and fourth carbon atoms of its six-carbon chain. Due to the restricted rotation around this double bond, **3-hexene** exists as two distinct geometric isomers: **cis-(Z)-3-hexene** and **trans-(E)-3-hexene**. These isomers share the same molecular formula and connectivity but differ in the spatial arrangement of their substituent groups. This guide provides a comprehensive overview of the structural isomers of **3-hexene**, their physicochemical properties, key chemical reactions, and detailed experimental protocols relevant to researchers in chemistry and drug development.

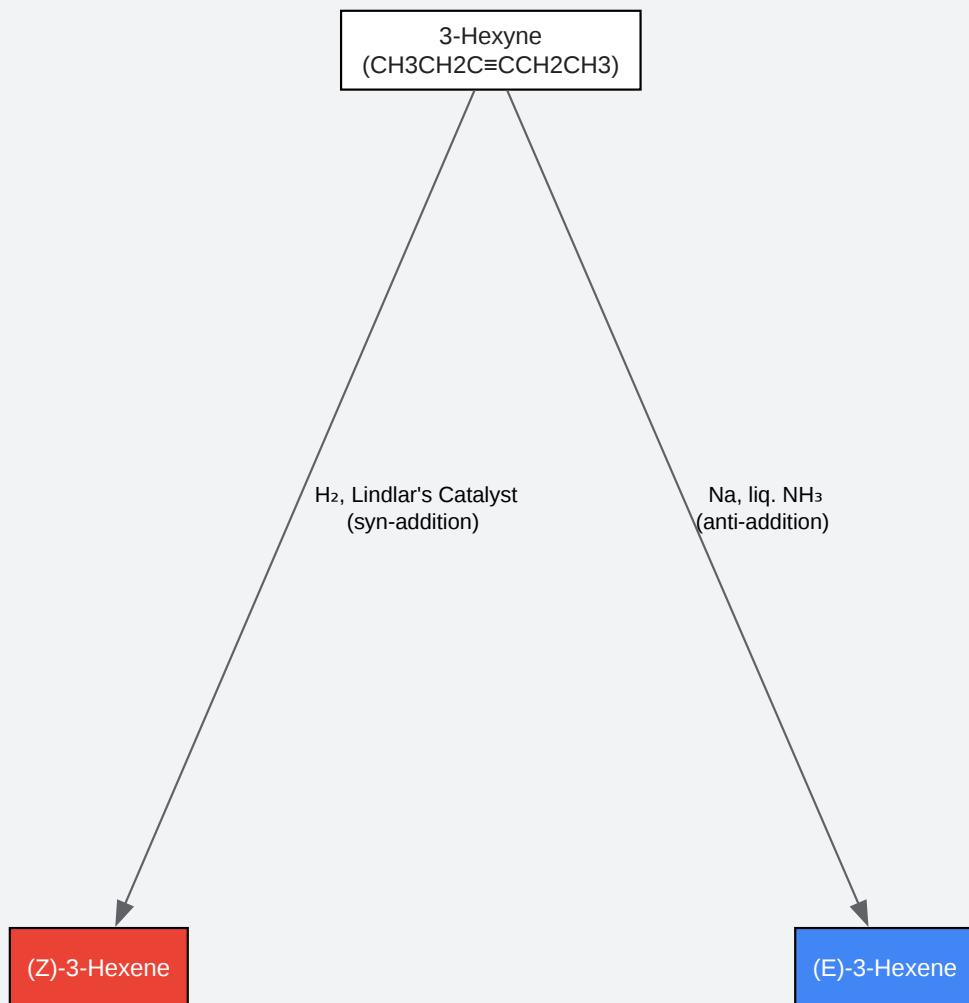
## Structural Isomers of 3-Hexene

The structural isomerism in **3-hexene** is a classic example of geometric isomerism, also known as cis-trans or (E/Z) isomerism. The two isomers are diastereomers, having different physical properties and, in some cases, different chemical reactivity.

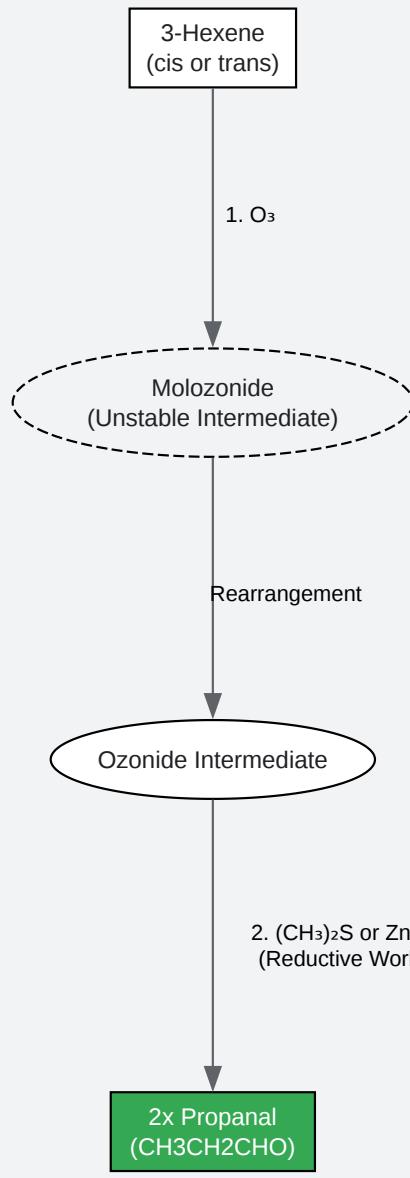
- **(Z)-3-Hexene (cis-3-hexene):** In this isomer, the two ethyl groups ( $CH_2CH_3$ ) attached to the double-bonded carbons are on the same side of the double bond.
- **(E)-3-Hexene (trans-3-hexene):** In this isomer, the two ethyl groups are on opposite sides of the double bond.

Below is a diagram illustrating the structures of these two isomers.

## Stereoselective Synthesis of 3-Hexene Isomers



## Ozonolysis of 3-Hexene

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- To cite this document: BenchChem. [3-Hexene structural isomers and properties]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12438300#3-hexene-structural-isomers-and-properties>

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